

Technical Guide on the Safety Profile of 1,3-Bis(6-aminohexyl)urea

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Compound of Interest

Compound Name: 1,3-Bis(6-aminohexyl)urea

Cat. No.: B15186321

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety-related information for **1,3-Bis(6-aminohexyl)urea** (CAS No. 13176-67-5). A comprehensive, official Safety Data Sheet (SDS) containing detailed toxicological and handling data was not publicly available at the time of this writing. This guide should be used for informational purposes and as a supplement to, not a replacement for, a thorough risk assessment and adherence to standard laboratory safety protocols.

Chemical Identification and Physical Properties

Proper identification and understanding of the physical and chemical properties of a compound are fundamental to its safe handling. The available data for **1,3-Bis(6-aminohexyl)urea** is summarized below.

Identifier	Value
IUPAC Name	1,3-bis(6-aminohexyl)urea
Synonyms	6,6'-Ureylenebis(hexylamine), N,N'-bis(6-aminohexyl)urea
CAS Number	13176-67-5[1]
Molecular Formula	C13H30N4O[1]
Molecular Weight	258.40 g/mol [1]
Computed XLogP3	0.3

Further physical properties such as melting point, boiling point, and density are not consistently reported in publicly available databases.[1]

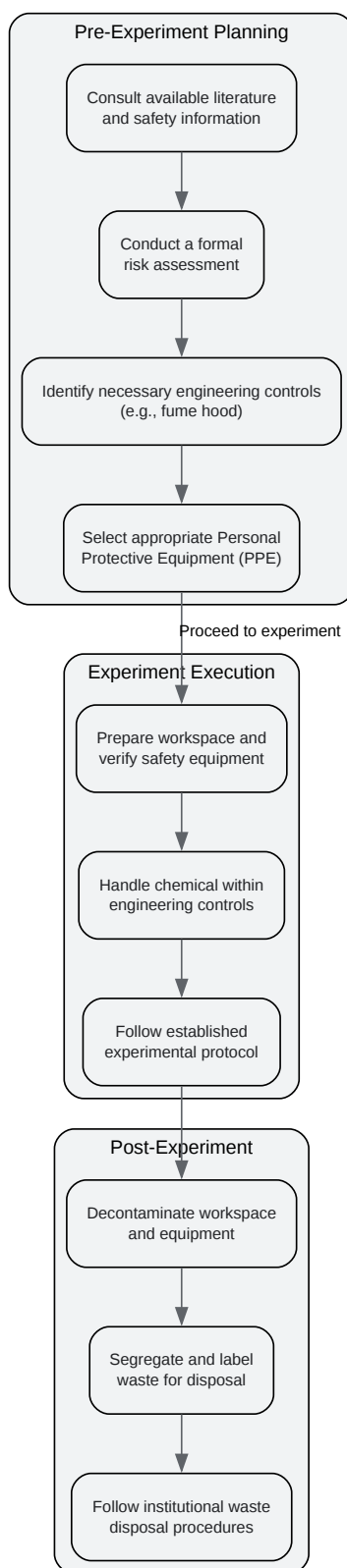
Toxicological Data Summary

Detailed toxicological studies for **1,3-Bis(6-aminohexyl)urea** are not readily found in the public domain. For a research chemical of this nature, a comprehensive safety evaluation would typically involve the experimental protocols listed in the table below. Professionals handling this substance should operate under the assumption that it is potentially hazardous in the absence of specific data.

Toxicological Endpoint	Typical Experimental Protocol Overview
Acute Oral Toxicity	Determination of the LD50 (median lethal dose) in a relevant animal model (e.g., rat) following a single oral administration. Observation for signs of toxicity and mortality over a set period (e.g., 14 days).
Dermal Irritation/Corrosion	Application of the substance to the skin of a test animal (e.g., rabbit) under a semi-occlusive dressing. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
Eye Irritation/Corrosion	Instillation of the substance into the conjunctival sac of one eye of a test animal (e.g., rabbit). The eye is examined for effects on the cornea, iris, and conjunctiva at specific time points.
Mutagenicity (Ames Test)	An in vitro assay using strains of Salmonella typhimurium with mutations in the histidine synthesis pathway. The test evaluates the substance's ability to cause reverse mutations in the presence and absence of metabolic activation.
Skin Sensitization	A test to determine the potential of a substance to induce a delayed hypersensitivity reaction. Common methods include the local lymph node assay (LLNA) in mice, which measures lymphocyte proliferation in the draining lymph nodes.

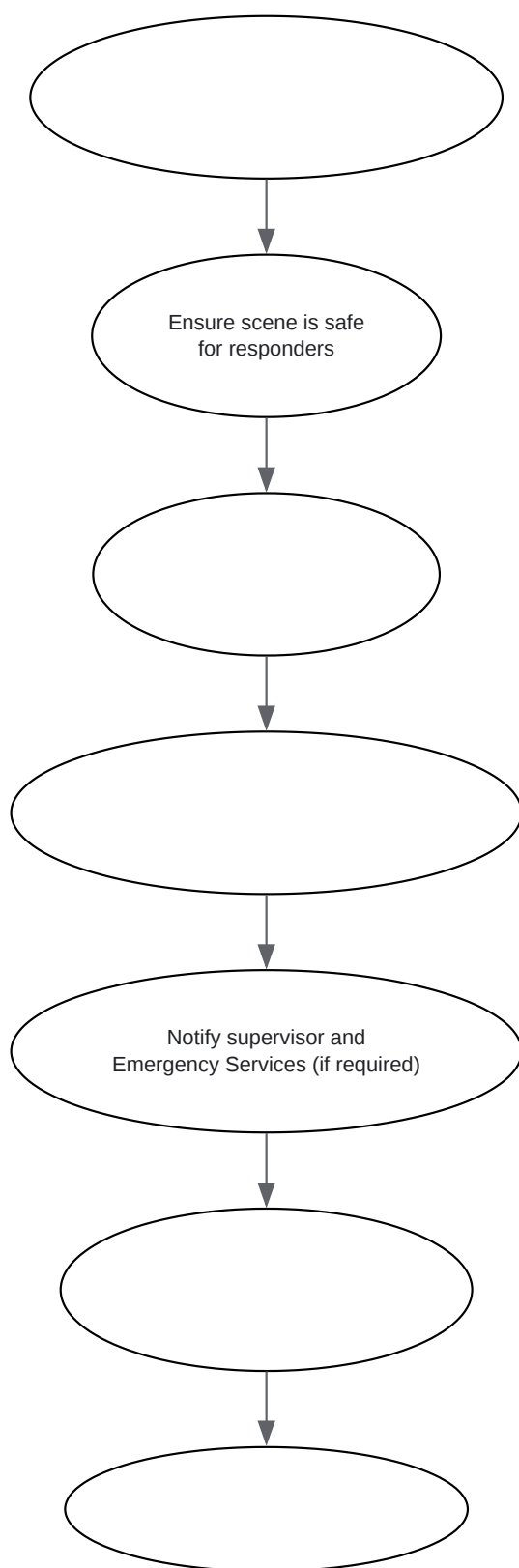
Experimental and Safety Workflows

The following diagrams illustrate generalized workflows for handling research chemicals and responding to laboratory incidents. These are not specific to **1,3-Bis(6-aminohexyl)urea** but represent standard best practices.



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Caption: A generalized workflow for handling research chemicals.



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Caption: A logical relationship for a personnel exposure response.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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